

# A Technical Guide to the Physicochemical Properties of 2-(Diphenylphosphino)benzoic Acid

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## Compound of Interest

Compound Name: 2-(Diphenylphosphino)benzoic acid

Cat. No.: B100216

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This document provides a detailed overview of a key physicochemical property—the melting point—of **2-(Diphenylphosphino)benzoic acid** (CAS 17261-28-8). It includes aggregated data from multiple suppliers, a standardized experimental protocol for its determination, and a visual representation of the experimental workflow.

## Core Physicochemical Data: Melting Point

**2-(Diphenylphosphino)benzoic acid** is an organophosphorus compound that presents as a white to pale yellow solid.<sup>[1][2]</sup> Its melting point is a critical parameter for material characterization, purity assessment, and handling. While various sources report a range, a general consensus is observed.

The reported melting point for **2-(Diphenylphosphino)benzoic acid** typically falls within a range of 172°C to 181°C. This range is documented by numerous chemical suppliers and databases.<sup>[2][3][4][5][6][7]</sup> A summary of values from prominent sources is presented below.

Table 1: Reported Melting Point of **2-(Diphenylphosphino)benzoic Acid**

Reported Melting Point Range (°C)	Source(s)
174-181	Sigma-Aldrich, LookChem, ChemicalBook[3][4][6][7]
172.0-181.0	Thermo Scientific Chemicals[5][8]
177.0-181.0	Fisher Scientific[9]

The slight variations in the reported ranges can be attributed to the purity of the material, with a narrower range generally indicating higher purity. The values are typically determined from the literature ("lit.") provided by these suppliers.[3][4]

## Experimental Protocol: Melting Point Determination via Capillary Method

The melting point of a crystalline solid like **2-(Diphenylphosphino)benzoic acid** is accurately determined using the capillary melting point method. This standard procedure involves heating a small, powdered sample in a capillary tube and observing the temperature range over which it transitions from a solid to a liquid.

Objective: To determine the melting range of a solid sample of **2-(Diphenylphosphino)benzoic acid**.

Materials and Equipment:

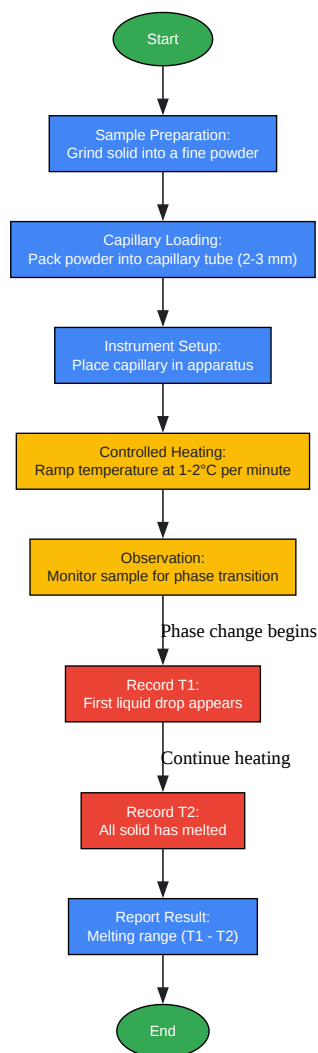
- **2-(Diphenylphosphino)benzoic acid** sample
- Mortar and pestle
- Glass capillary tubes (one end sealed)
- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or digital equivalent)
- Spatula
- Watch glass

#### Procedure:

- **Sample Preparation:** Place a small amount of the crystalline **2-(Diphenylphosphino)benzoic acid** onto a clean, dry watch glass. Using a mortar and pestle, gently grind the solid into a fine, uniform powder. This ensures efficient and even heat transfer.
- **Capillary Tube Loading:** Invert a capillary tube and press the open end into the powdered sample. A small amount of the powder will be forced into the tube.
- **Sample Packing:** Tap the sealed end of the capillary tube gently on a hard surface to pack the powder down. Repeat until the sample height inside the tube is approximately 2-3 mm.
- **Apparatus Setup:** Place the loaded capillary tube into the heating block or oil bath of the melting point apparatus. Ensure the sample is positioned for clear observation through the magnifying eyepiece or digital camera.
- **Rapid Heating (Optional):** If the approximate melting point is unknown, perform a rapid preliminary heating to quickly identify a rough range.
- **Controlled Heating:** For an accurate measurement, set the apparatus to heat at a controlled rate, typically 1-2°C per minute, as the temperature approaches the expected melting range.
- **Observation and Recording:**
  - Record the temperature (T1) at which the first drop of liquid appears within the solid matrix.
  - Continue heating and observation.
  - Record the temperature (T2) at which the entire solid sample has completely transitioned into a clear liquid.
- **Reporting:** The melting point is reported as the range from T1 to T2. For high-purity, non-hygroscopic compounds, this range should be narrow ( $\leq 2^{\circ}\text{C}$ ).

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the capillary melting point determination protocol described above.



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Caption: Workflow for determining melting point via the capillary method.

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## References

- 1. 2-(Diphenylphosphino)benzoic acid, min. 97% | CymitQuimica [cymitquimica.com]
- 2. 2-Diphenylphosphinobenzoic acid - Wikipedia [en.wikipedia.org]
- 3. lookchem.com [lookchem.com]
- 4. 2-(ジフェニルホスフィノ)安息香酸 97% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 2-(Diphenylphosphino)benzoic acid, 97% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 6. chembk.com [chembk.com]
- 7. 2-(Diphenylphosphino)benzoic acid | 17261-28-8 [chemicalbook.com]
- 8. 2-(Diphenylphosphino)benzoic acid, 97% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 9. 2-(Diphenylphosphino)benzoic Acid, 98% | Fisher Scientific [fishersci.ca]
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